

# CAS number and molecular structure of 2,4-Dinitro-m-xylene.

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## Compound of Interest

Compound Name: 2,4-Dinitro-m-xylene

Cat. No.: B181704

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## An In-depth Technical Guide to 2,4-Dinitro-m-xylene

This technical guide provides a comprehensive overview of **2,4-Dinitro-m-xylene**, also known as 1,3-dimethyl-2,4-dinitrobenzene. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this chemical compound.

## Core Compound Information

CAS Number: 603-02-1[1][2][3][4][5]

Molecular Structure:



Molecular structure of 2,4-Dinitro-m-xylene

**2,4-Dinitro-m-xylene** is an aromatic compound characterized by a benzene ring substituted with two methyl groups at positions 1 and 3, and two nitro groups at positions 2 and 4.

## Physicochemical and Pharmacokinetic Data

The following table summarizes the key quantitative data for **2,4-Dinitro-m-xylene**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	196.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	82-84 °C	<a href="#">[5]</a>
Boiling Point	301.6 °C (Predicted)	<a href="#">[3]</a> <a href="#">[5]</a>
Density	1.346 ± 0.06 g/cm <sup>3</sup>	<a href="#">[5]</a>
LogP	2.36	<a href="#">[2]</a>
PSA (Polar Surface Area)	91.64 Å <sup>2</sup>	<a href="#">[5]</a>
InChI Key	XUUSVHGZGPBZLS- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

### Synthesis of Dinitroxyls via Nitration of Xylene

The production of **2,4-Dinitro-m-xylene** is achieved through the nitration of m-xylene. While specific process parameters can vary, the following protocol for the synthesis of a dinitro-xylene isomer from p-xylene provides a representative methodology for this type of reaction.[\[6\]](#)

#### Materials:

- p-Xylene (or m-xylene for the target compound)
- Nitric acid
- Sulfuric acid
- Water
- Ethyl alcohol (for purification)
- Reaction flask with agitator

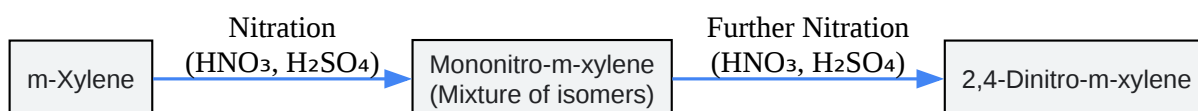
- Separating funnel
- Heating and cooling apparatus

Procedure:

- Preparation of the Nitrating Mixture: A mixed acid solution is prepared by combining nitric acid and sulfuric acid.
- First Nitration (Mononitration): For the synthesis of the mononitro derivative, p-xylene is nitrated at approximately 30°C.[6] The mononitro-xylene can be used in the subsequent step without extensive purification.[6]
- Second Nitration (Dinitration): The mononitro-xylene is added to a reaction flask and heated to a temperature 5-10°C below the target reaction temperature. The mixed acid is then added dropwise while stirring, allowing the temperature to rise to the desired value (e.g., 80°C for dinitro-p-xylene), where it is maintained for a specific duration (e.g., 0.5 hours).[6]
- Work-up and Isolation: After the reaction, the mixture is poured into a separating funnel to remove the residual acid layer. The product-containing layer is then processed further.
- Purification: The crude dinitro-xylene can be purified by crystallization. For instance, isomers of dinitro-p-xylene can be separated based on their differential solubility in cold ethyl alcohol.[6]

## Signaling Pathways and Logical Relationships

The synthesis of **2,4-Dinitro-m-xylene** from m-xylene is a stepwise electrophilic aromatic substitution reaction. The methyl groups on the xylene ring direct the incoming nitro groups to specific positions. The following diagram illustrates the logical progression of this synthesis.



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Caption: Synthetic pathway of **2,4-Dinitro-m-xylene**.

## Applications and Reactivity

**2,4-Dinitro-m-xylene** serves as a significant intermediate in organic synthesis.<sup>[1]</sup> Its primary applications stem from the reactivity of the nitro groups.

- **Precursor to Amino Derivatives:** The nitro groups can be reduced to form the corresponding amino compounds, such as 2,4-diamino-m-xylene.<sup>[1]</sup> This reduction can sometimes be challenging, requiring prolonged reaction times with reagents like ammonium sulfide at elevated temperatures.<sup>[1]</sup> These diamino derivatives are precursors to nitrogen-rich heterocyclic compounds.<sup>[1]</sup>
- **Condensation Reactions:** The methyl groups can participate in condensation reactions. For example, it reacts with ethyl oxalate in the presence of a strong base to form a dinitro-m-xylylpyruvic acid.<sup>[1]</sup>
- **Environmental Relevance:** As a nitroaromatic compound, **2,4-Dinitro-m-xylene's** environmental fate is of interest. Research has shown that it is biodegradable, with microorganisms capable of utilizing it as a source of carbon and nitrogen.<sup>[1]</sup> Aerobic degradation pathways for similar compounds often involve an initial oxidative step by a dioxygenase enzyme, leading to the release of a nitrite group.<sup>[1]</sup>

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